

1-(1-Adamantylacetyl)pyrrolidine: A Technical Overview of Physical Properties

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Compound of Interest

Compound Name: 1-(1-Adamantylacetyl)pyrrolidine

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This technical guide provides a comprehensive analysis of the known physical properties of **1-(1-Adamantylacetyl)pyrrolidine**, a molecule of interest to researchers, scientists, and drug development professionals. Due to the limited availability of experimentally determined data in publicly accessible literature, this document primarily presents computed properties sourced from extensive database analysis.

Core Physical Properties

The physical and chemical characteristics of **1-(1-Adamantylacetyl)pyrrolidine** have been calculated using advanced computational models. These properties are summarized in the table below to provide a clear and concise reference for research and development purposes.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₅ NO	PubChem[1]
Molecular Weight	247.38 g/mol	PubChem[1]
IUPAC Name	2-(1-adamantyl)-1-pyrrolidin-1-ylethanone	PubChem[1]
CAS Number	194801-40-6	PubChem[1]
Topological Polar Surface Area	20.3 Å ²	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	2	PubChem
Exact Mass	247.1936141 g/mol	PubChem[1]
LogP (calculated)	3.6	PubChem[1]

Note on Experimental Data: Extensive searches of scientific literature and chemical databases did not yield experimentally determined values for key physical properties such as melting point, boiling point, and aqueous solubility for **1-(1-Adamantylacetyl)pyrrolidine**. The data presented here are based on computational predictions and should be used as a guideline for further experimental validation.

Experimental Protocols: General Methodologies

While specific experimental protocols for **1-(1-Adamantylacetyl)pyrrolidine** are not available, the following are standard methodologies for determining the key physical properties of a solid organic compound.

Melting Point Determination (Capillary Method):

- A small, finely powdered sample of the compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.

- The temperature is gradually increased, and the range at which the substance melts is recorded.

Boiling Point Determination (Microscale Method):

- A small amount of the liquid sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube.
- The apparatus is heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.

Solubility Determination (Shake-Flask Method):

- An excess amount of the solid compound is added to a known volume of a solvent (e.g., water, ethanol).
- The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached.
- The solution is then filtered, and the concentration of the dissolved compound in the filtrate is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).

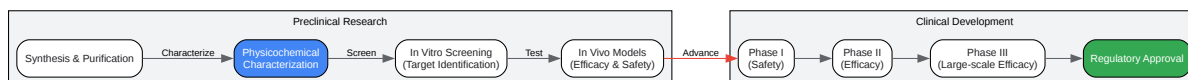
Biological Context and Signaling Pathways

The adamantane moiety is a well-established pharmacophore in drug discovery, known for its rigid, lipophilic structure that can enhance the pharmacokinetic and pharmacodynamic properties of a molecule.^{[2][3][4][5][6]} Adamantane derivatives have found applications as antiviral, antidiabetic, and neuroprotective agents.^[5] The pyrrolidine ring is also a common scaffold in a wide range of biologically active compounds, exhibiting activities such as antibacterial, antifungal, antiviral, and anti-inflammatory effects.^{[7][8][9]}

Despite the pharmacological importance of both the adamantane and pyrrolidine moieties, no specific biological activity, mechanism of action, or signaling pathway has been described in the scientific literature for **1-(1-Adamantylacetyl)pyrrolidine**. Therefore, the creation of a diagram illustrating its biological interactions is not currently possible.

Logical Relationship: Drug Discovery Potential

The logical workflow for assessing the potential of a novel compound like **1-(1-Adamantylacetyl)pyrrolidine** in a drug discovery context is outlined below. This diagram illustrates the general progression from initial characterization to potential clinical application.



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